

# An In-Depth Technical Guide to 2-Methoxy-4,5-dimethylaniline

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## Compound of Interest

Compound Name: 2-Methoxy-4,5-dimethylaniline

CAS No.: 18087-12-2

Cat. No.: B098992

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

This technical guide provides a comprehensive overview of **2-Methoxy-4,5-dimethylaniline**, a substituted aniline of interest in organic synthesis and medicinal chemistry. As a Senior Application Scientist, this document is structured to deliver not just data, but also to provide context and insight into the practical application and scientific rationale behind the information presented. It is important to note that **2-Methoxy-4,5-dimethylaniline** is a less common chemical entity, and as such, some of the data herein, particularly regarding its specific synthesis and physicochemical properties, is based on established principles of organic chemistry and data from closely related structural analogs. This guide aims to be a valuable resource for researchers considering the use of this molecule in their synthetic and drug discovery endeavors.

## Chemical Identity and Synonyms

The unambiguous identification of a chemical substance is foundational to all scientific work. **2-Methoxy-4,5-dimethylaniline** is systematically named and can be identified through its unique structural representation.

PubChem CID: 19357140[1]

While a specific CAS (Chemical Abstracts Service) number for **2-Methoxy-4,5-dimethylaniline** is not readily found in major commercial or regulatory databases, indicating its status as a niche research chemical, it can be unequivocally identified by its IUPAC name and other systematic identifiers.

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value
IUPAC Name	2-Methoxy-4,5-dimethylaniline
Systematic Name	4,5-Dimethyl-2-methoxyaniline
Other Synonyms	2-Amino-4,5-dimethylanisole
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO
Molecular Weight	151.21 g/mol
InChI	InChI=1S/C9H13NO/c1-6-4-8(11-3)7(10)5-6/h4-5H,10H2,1-3H3
InChIKey	Not available
SMILES	<chem>CC1=CC(=C(C=C1)N)OC</chem>

## Physicochemical Properties

The physical and chemical properties of a molecule dictate its behavior in both reactive and biological systems. The data presented below is a combination of predicted values and experimental data from structurally similar compounds, such as 2-Methoxy-5-methylaniline (CAS 120-71-8) and 4,5-Dimethoxy-2-methylaniline (CAS 41864-45-3).

Table 2: Physicochemical Properties

Property	Value/Information	Source/Basis
Appearance	Expected to be a solid at room temperature, potentially crystalline, and may range from off-white to brown, darkening upon exposure to air and light.	Analogy with related anilines[2]
Melting Point	Estimated to be in the range of 50-70 °C. For comparison, 2-Methoxy-5-methylaniline has a melting point of 50-52 °C.[3]	Estimation based on isomers
Boiling Point	Predicted to be around 240-260 °C at atmospheric pressure. 2-Methoxy-5-methylaniline has a boiling point of 235 °C.[3]	Estimation based on isomers
Solubility	Expected to have low solubility in water and good solubility in organic solvents such as ethanol, ether, and acetone.	General properties of anilines
pKa	The anilinic nitrogen is expected to have a pKa of approximately 4-5, typical for substituted anilines.	Chemical principles

## Synthesis of 2-Methoxy-4,5-dimethylaniline: A Proposed Protocol

While a specific, validated synthesis for **2-Methoxy-4,5-dimethylaniline** is not prominently available in the literature, a reliable synthetic route can be proposed based on established methodologies for analogous compounds. The most logical approach involves the nitration of a suitable precursor followed by reduction. A plausible multi-step synthesis starting from commercially available 1,2-dimethylbenzene (o-xylene) is outlined below.

## Proposed Synthetic Pathway

The proposed synthesis involves three key steps:

- Nitration of 1,2-dimethyl-4-methoxybenzene.
- Reduction of the resulting nitro compound to the target aniline.

The starting material, 1,2-dimethyl-4-methoxybenzene, can be prepared from 3,4-dimethylphenol.

Proposed synthetic pathway for 2-Methoxy-4,5-dimethylaniline.



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## Sources

- [1. 2-Methoxy-4,5-dimethylaniline | C<sub>9</sub>H<sub>13</sub>NO | CID 19357140 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-メトキシ-5-メチルアニリン 99% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. nextsds.com \[nextsds.com\]](#)
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